

N-Boc-Benzotriazole: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Boc-Benzotriazole*

Cat. No.: *B162325*

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For immediate release: This technical guide provides an in-depth overview of the chemical properties, structure, synthesis, and applications of **N-Boc-benzotriazole** (tert-butyl benzotriazole-1-carboxylate). This document is intended for researchers, scientists, and professionals in the fields of chemical synthesis and drug development.

Core Chemical Properties and Structure

N-Boc-benzotriazole is a stable, crystalline solid that serves as an efficient reagent for the introduction of the tert-butoxycarbonyl (Boc) protecting group onto primary and secondary amines. Its stability and reactivity make it a valuable tool in peptide synthesis and other areas of organic chemistry.

Chemical Structure

N-Boc-benzotriazole consists of a benzotriazole core, a bicyclic aromatic heterocycle, with a tert-butoxycarbonyl (Boc) group attached to one of the nitrogen atoms of the triazole ring.

- IUPAC Name: tert-butyl benzotriazole-1-carboxylate[1]
- Molecular Formula: $C_{11}H_{13}N_3O_2$ [1]
- SMILES: CC(C)(C)OC(=O)N1N=NC2=CC=CC=C12
- InChI Key: NWMQPTCDOIQMHH-UHFFFAOYSA-N[1]

Physicochemical Properties

A summary of the key physicochemical properties of **N-Boc-benzotriazole** is presented in the table below. It is important to note that while data for the parent compound, benzotriazole, is readily available, specific experimental values for the melting and boiling points of **N-Boc-benzotriazole** are not extensively reported in the literature.

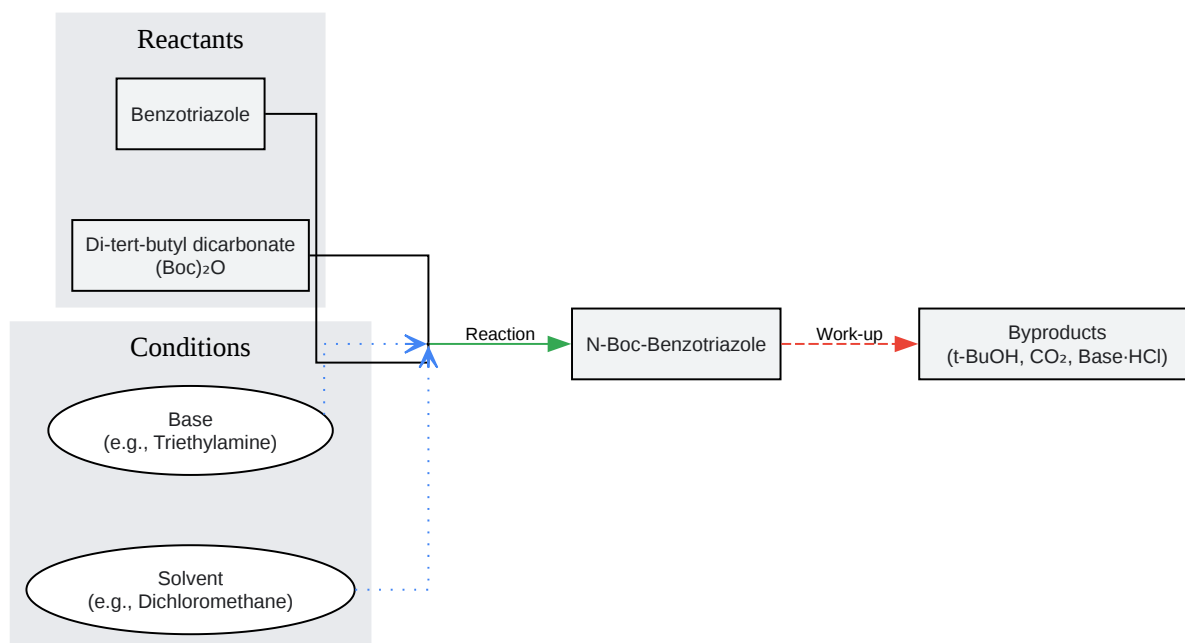
Property	Value	Source
Molecular Weight	219.24 g/mol	[1]
CAS Number	130384-98-4	
Appearance	White to light tan crystalline solid	[2] (by analogy to benzotriazole)
Melting Point	Not readily available. For reference, the melting point of the parent compound, 1H-Benzotriazole, is 96-99°C.	[3]
Boiling Point	Not readily available. For reference, the boiling point of the parent compound, 1H-Benzotriazole, is 204°C at 15 mmHg.	[3]
Solubility	Soluble in organic solvents such as dichloromethane (DCM), N,N-dimethylformamide (DMF), ethanol, benzene, and toluene.	[2]
Stability	Stable crystalline compound that can be stored at room temperature for months.	

Synthesis of N-Boc-Benzotriazole

There are two primary and efficient methods for the synthesis of **N-Boc-benzotriazole**.

Method 1: From Benzotriazole and Di-tert-butyl dicarbonate

This is a common and straightforward method for the preparation of **N-Boc-benzotriazole**.



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Synthesis of **N-Boc-Benzotriazole** via Boc Anhydride

Experimental Protocol:

- Dissolve benzotriazole in a suitable aprotic solvent, such as dichloromethane (DCM) or tetrahydrofuran (THF), in a reaction vessel.
- Add a base, typically a tertiary amine like triethylamine, to the solution.

- To this stirred solution, add di-tert-butyl dicarbonate ((Boc)₂O), either neat or dissolved in the same solvent.
- Allow the reaction to proceed at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is typically washed with water and brine to remove the base hydrochloride and other water-soluble byproducts.
- The organic layer is dried over an anhydrous salt (e.g., Na₂SO₄ or MgSO₄), filtered, and the solvent is removed under reduced pressure to yield **N-Boc-benzotriazole**. Further purification can be achieved by recrystallization if necessary.

Method 2: From Benzotriazol-1-ylcarbonyl chloride

This method involves the reaction of a pre-formed activated benzotriazole derivative with tert-butyl alcohol.

Experimental Protocol:

- Benzotriazol-1-ylcarbonyl chloride is generated from the reaction of benzotriazole with phosgene.
- The resulting benzotriazol-1-ylcarbonyl chloride is then reacted with tert-butyl alcohol in the presence of a base to yield **N-Boc-benzotriazole**. This reaction is typically carried out in an inert solvent.

Application in Amine Protection

N-Boc-benzotriazole is widely used for the N-protection of amines, particularly in the synthesis of peptides and other complex organic molecules. The benzotriazole moiety acts as a good leaving group, facilitating the transfer of the Boc group to the amine.



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Workflow for N-Boc Protection of Amines

General Experimental Protocol for N-Boc Protection of an Amino Acid:

- The amino acid is dissolved in a mixture of an organic solvent (e.g., acetonitrile) and water.
- A base, such as triethylamine, is added to the solution to deprotonate the amino group of the amino acid.
- **N-Boc-benzotriazole** is added to the reaction mixture.
- The reaction is stirred at room temperature until completion, which can be monitored by TLC.
- Upon completion, an aqueous work-up is performed to remove the benzotriazole byproduct and the base. This typically involves acidification followed by extraction with an organic solvent.
- The organic layers are combined, dried, and the solvent is evaporated to yield the N-Boc protected amino acid.

This protocol is valued for its mild reaction conditions and the high purity of the resulting N-protected amino acids, often without the formation of dipeptide or tripeptide impurities.

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References

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- 2. Benzotriazole - Wikipedia [en.wikipedia.org]
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